

Proper Disposal of Triallylsilane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Triallylsilane**

Cat. No.: **B075335**

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For researchers, scientists, and drug development professionals, the safe handling and disposal of reactive chemical reagents like **Triallylsilane** are critical for ensuring both personal safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper management and disposal of **Triallylsilane**, from handling to final disposition.

Immediate Safety and Handling Protocols

Before any disposal procedure, it is imperative to handle **Triallylsilane** with the utmost care in a well-ventilated area, such as a chemical fume hood. Adherence to appropriate personal protective equipment (PPE) protocols is mandatory.

- Eye Protection: Wear chemical safety goggles and a face shield to protect against splashes. [\[1\]](#)
- Skin Protection: Wear flame-retardant antistatic protective clothing and appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact. [\[2\]](#)
- Respiratory Protection: If vapors or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. [\[1\]](#)[\[2\]](#)
- Handling: Use only non-sparking tools and ensure all equipment is properly grounded and bonded to prevent static discharge. Keep containers tightly closed in a cool, dry, and well-ventilated place. [\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **Triallylsilane**, which is crucial for risk assessment and safe handling.

Property	Value	Source
CAS Number	102-70-5	N/A
Molecular Formula	C ₉ H ₁₆ Si	N/A
Boiling Point	107 - 108 °C (225 - 226 °F)	
Density	0.728 g/mL at 25 °C (77 °F)	
Flash Point	-6 to -3 °C (21.2 to 26.6 °F)	[3]
GHS Classification	Flammable Liquid (Category 2), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	

Step-by-Step Disposal Procedure

The disposal of **Triallylsilane** must be conducted in compliance with all federal, state, and local environmental regulations. Never dispose of this chemical down the drain or in regular trash.

- Waste Collection and Segregation:
 - Collect waste **Triallylsilane**, including any contaminated materials, in a designated and properly labeled hazardous waste container.
 - Do not mix **Triallylsilane** waste with other waste streams, especially incompatible materials like strong oxidizing agents.[3]
- Containerization and Labeling:
 - Use a suitable, sealable container for the waste. If possible, use the original container.

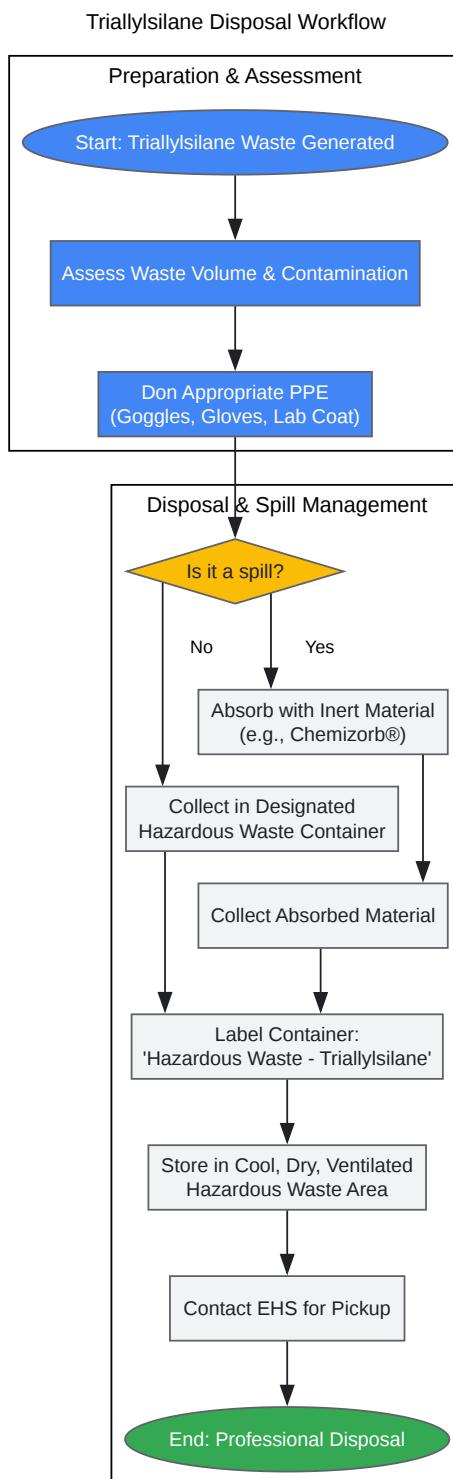
- Clearly label the container as "Hazardous Waste - **Triallylsilane**" and include hazard pictograms for flammable liquids and irritants.
- Storage Pending Disposal:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area must be cool, dry, well-ventilated, and away from sources of heat, sparks, or open flames.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[3\]](#)[\[4\]](#)

Experimental Protocol: Small Spill Neutralization

For small spills of **Triallylsilane**, the following procedure should be followed immediately:

- Ensure Safety: Evacuate all non-essential personnel from the area. Ensure adequate ventilation and eliminate all ignition sources.
- Containment: Cover drains to prevent the material from entering them.
- Absorption: Use an inert, liquid-absorbent material (e.g., Chemizorb®, dry sand, or earth) to absorb the spill.[\[2\]](#) Do not use combustible materials like paper towels.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated hazardous waste container.
- Decontamination: Clean the affected area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Disposal: Dispose of the collected waste as described in the "Step-by-Step Disposal Procedure" above.

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **Triallylsilane** waste.

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References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. aksci.com [aksci.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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